

Personal protective equipment for handling

YU142670

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Compound of Interest

Compound Name: YU142670

Cat. No.: B15574990

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Essential Safety and Handling Guide for YU142670

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, storage, and disposal of **YU142670**. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risk.

YU142670 is classified as a combustible solid and is highly hazardous to water (WGK 3).[\[1\]](#)[\[2\]](#) Appropriate precautions must be taken to prevent ignition and environmental contamination.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **YU142670** to minimize exposure and ensure personal safety.

| PPE Category | Item | Specification |
|--------------------------------------|---|---|
| Eye Protection | Safety Glasses or Goggles | ANSI-approved, offering splash and dust protection.[3][4] |
| Face Shield | | Required when there is a significant risk of splashes or dust generation.[3][4] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile gloves are recommended. Double gloving is advised.[3][4] |
| Body Protection | Flame-Resistant Lab Coat | Must be worn fully buttoned.[3][4][5] |
| Full-Length Pants & Closed-Toe Shoes | Standard laboratory attire to protect the skin.[3][4] | |
| Respiratory Protection | NIOSH-Approved Respirator | Required if handling outside of a certified chemical fume hood or if dust is generated.[3][5] |

Standard Operating Procedures

Engineering Controls:

- Always handle **YU142670** in a certified chemical fume hood to minimize inhalation exposure. [3][4][6]
- Ensure proper ventilation in the work area.[3]
- Keep the compound away from heat, sparks, and open flames.[3][6]
- Use spark-proof tools and equipment.[3][5]

Handling:

- Avoid contact with skin, eyes, and clothing.[3]

- Prevent the formation and accumulation of dust.[3]
- Keep containers tightly closed when not in use.[3]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep away from incompatible substances such as oxidizing agents.[5]
- Store in a designated flammable materials storage cabinet.[5]

Disposal Plan

YU142670 is classified as highly hazardous to water (WGK 3) and must be disposed of as hazardous chemical waste.[1][2]

- Do not dispose of down the drain or in regular trash.[5]
- Collect all waste material (including contaminated PPE) in a clearly labeled, sealed container.[7][8]
- The container must be labeled "Hazardous Waste" and include the full chemical name.[8]
- Follow all institutional, local, and national regulations for hazardous waste disposal.[7][9]
- Empty containers must be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before the container can be discarded.[8][9]

Emergency Procedures

Spill:

- Evacuate the immediate area and alert others.
- Eliminate all ignition sources.[5]

- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully scoop the material to minimize dust generation.[\[5\]](#)
- Collect the spilled material in a labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.
- Do not allow the substance to enter drains or waterways.

Fire:

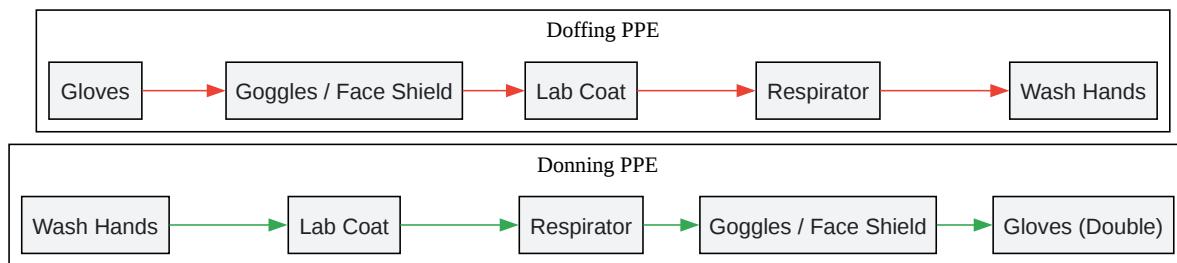
- Use a Class D fire extinguisher for flammable solids. Sand or soda lime can also be used to smother small fires.[\[10\]](#)
- In the event of a fire, evacuate the area and contact emergency services.

Exposure:

- Inhalation: Move to fresh air immediately. Seek medical attention.[\[11\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[\[11\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[11\]](#)

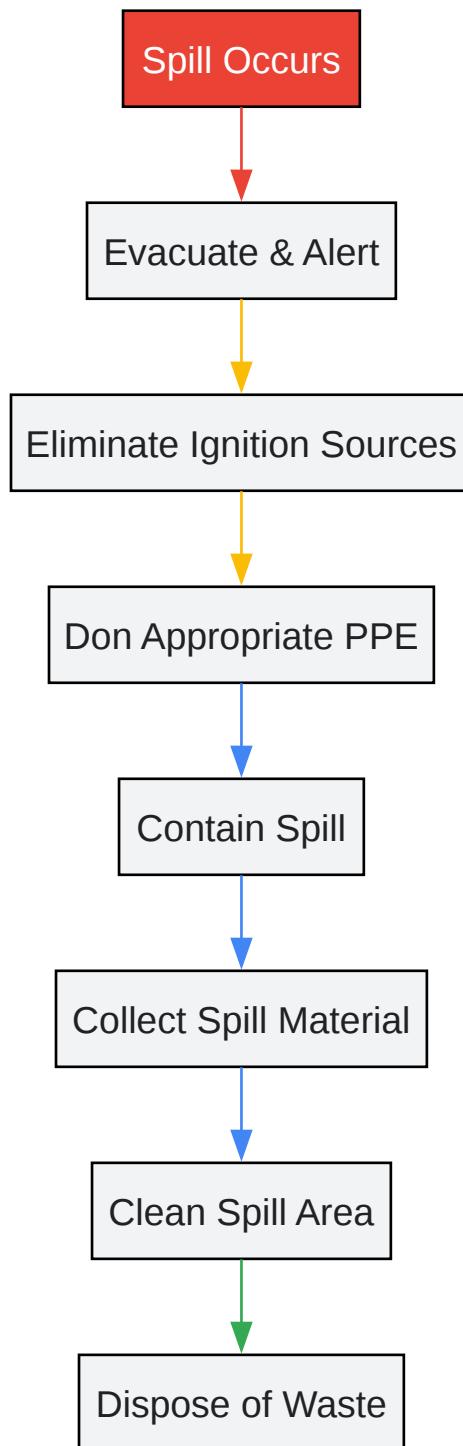
Visual Guides

The following diagrams illustrate key safety workflows for handling **YU142670**.



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Caption: Procedure for donning and doffing Personal Protective Equipment.



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Caption: Workflow for responding to a chemical spill of **YU142670**.

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